

# Diglycerol: A Technical Guide on CAS Number and Safety Data

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## Compound of Interest

Compound Name: Diglycerol

Cat. No.: B7805268

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical identity and safety profile of **diglycerol**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals involved in drug development and various industrial applications.

## Chemical Identification and Properties

**Diglycerol**, also known as diglycerin, is a polyol that consists of two glycerol molecules linked by an ether bond. It is commonly available as a mixture of isomers. The most frequently cited CAS numbers for **diglycerol** are 627-82-7 and 59113-36-9.<sup>[1][2][3]</sup> These numbers are often used interchangeably in commercial and scientific literature to refer to this isomeric mixture.

The physical and chemical properties of **diglycerol** are summarized in the table below, providing a clear comparison of its key characteristics.

Property	Value	Source(s)
Chemical Formula	C6H14O5	[1][2][4]
Molecular Weight	166.17 g/mol	[4][5]
Appearance	Colorless to light yellow, viscous liquid	[1][6]
Density	Approx. 1.28 g/cm <sup>3</sup> at 20°C	[6][7]
Boiling Point	265°C	[4]
Flash Point	240°C	[4][8]
Water Solubility	Soluble (1000 g/L at 20°C)	[1][6]
Log Kow	-2.5 at 20°C	[1]

## Toxicological and Safety Data

**Diglycerol** is characterized by a low level of acute toxicity.[1] The following table summarizes the available quantitative toxicity data.

Toxicity Endpoint	Value	Species	Guideline	Source(s)
Acute Oral LD50	> 5000 mg/kg	Rat	OECD 401	[1]
Acute Dermal LD50	> 18.7 g/kg	Rabbit	OECD 402	[1]

Safety assessments indicate that **diglycerol** is not an acute skin or eye irritant, nor is it a skin sensitizer.[1] However, some safety data sheets (SDS) recommend avoiding contact with skin and eyes and may classify it as causing mild skin and eye irritation under GHS guidelines.[7][8]

## Experimental Protocols

The acute toxicity data presented above were generated following standardized OECD guidelines. Below are detailed methodologies for these key experiments.

## OECD Guideline 401: Acute Oral Toxicity

The acute oral toxicity study for **diglycerol** was conducted in Sprague Dawley rats. The objective of this test is to determine the short-term adverse effects of a substance following a single oral administration.<sup>[4]</sup>

### Methodology:

- Animal Selection: Young, healthy adult rodents (in this case, 5 male and 5 female Sprague Dawley rats) are used.<sup>[1]</sup>
- Fasting: Animals are fasted overnight prior to administration of the test substance.<sup>[4]</sup>
- Dose Administration: A single dose of 5,000 mg/kg of **diglycerol** was administered to the animals via gavage.<sup>[1][4]</sup>
- Observation Period: The animals are observed for a period of 14 days.<sup>[1][4]</sup>
- Parameters Monitored: Observations include mortality, clinical signs of toxicity, changes in body weight, and food consumption at specified intervals (e.g., 1, 7, and 14 days post-treatment).<sup>[1]</sup>
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.<sup>[1][4]</sup>

In the study cited, no mortalities or clinical signs of toxicity were observed at the tested dose.<sup>[1]</sup>

## OECD Guideline 402: Acute Dermal Toxicity

The acute dermal toxicity of a related compound, glycerin, was evaluated in albino rabbits to fill data gaps for **diglycerol**, based on structural similarity.<sup>[1]</sup> This test assesses the adverse effects of a single dermal exposure.<sup>[1][6]</sup>

### Methodology:

- Animal Selection: Healthy young adult animals (in this case, 6 male albino rabbits) with intact skin are used.<sup>[1]</sup>

- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[5]
- Application of Test Substance: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area. The application site is then covered with a porous gauze dressing.[6]
- Exposure Period: The substance is held in contact with the skin for a 24-hour period.[1][6]
- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality. Body weight is recorded weekly.[6]
- Necropsy: At the conclusion of the study, all animals undergo a gross necropsy.[6]

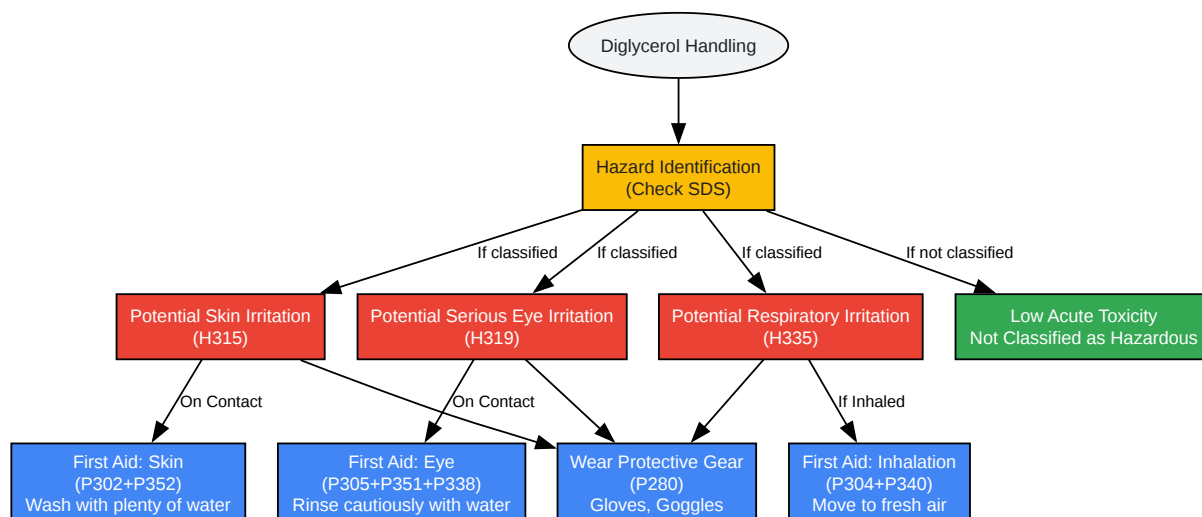
The study on glycerin reported no mortality or adverse clinical or gross pathological findings at doses up to 18.7 g/kg.[1]

## Safety, Handling, and Hazard Management

Based on available Safety Data Sheets, proper handling of **diglycerol** involves standard laboratory safety practices.

## Hazard Identification and Response

The following diagram illustrates the logical flow for identifying and responding to potential hazards associated with **diglycerol** based on GHS classifications.

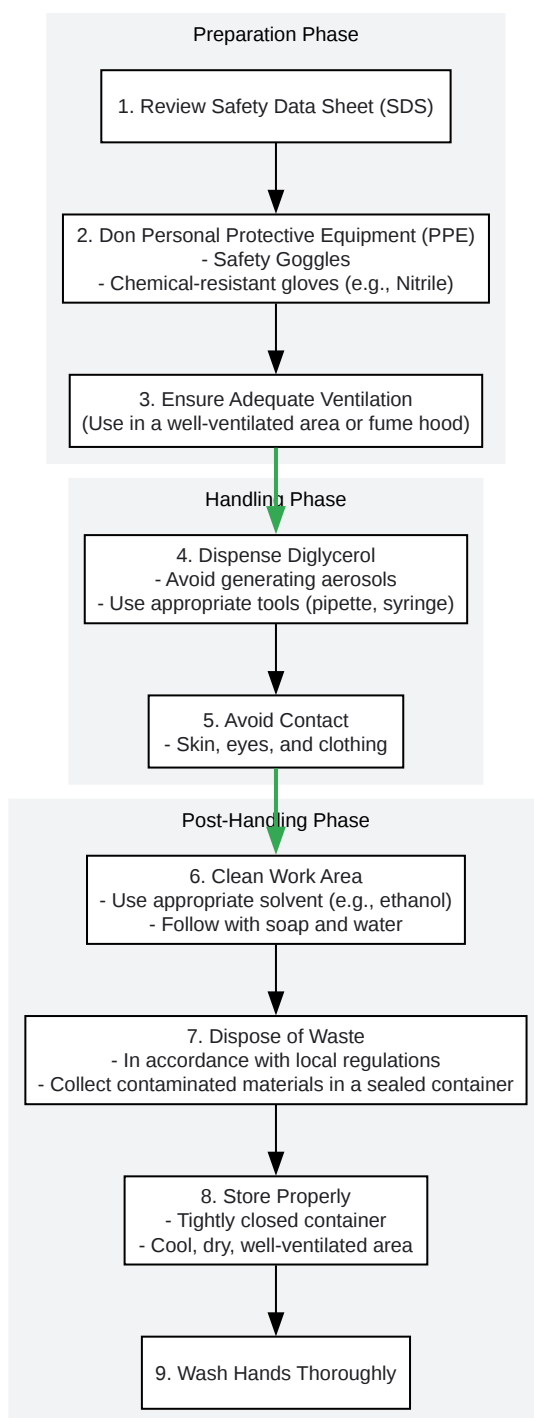


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### Hazard Identification and Response Workflow

## Safe Handling Experimental Workflow

The diagram below outlines a standard workflow for the safe handling of **diglycerol** in a laboratory setting.



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### Safe Handling Workflow for **Diglycerol**

Key Handling and Storage Recommendations:

- Engineering Controls: Handle in a well-ventilated place.[4][7] Ensure eyewash stations and safety showers are accessible.[7]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles.[4]
  - Skin Protection: Wear suitable protective clothing and chemical-resistant gloves.[4][7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7] Keep away from incompatible materials such as strong oxidizing agents.[6]
- Spill and Disposal: In case of a spill, collect the material using an inert absorbent and place it in a suitable, closed container for disposal.[4][7] Dispose of contents and container in accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Diglycerol: A Technical Guide on CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7805268#diglycerol-cas-number-and-safety-data\]](https://www.benchchem.com/product/b7805268#diglycerol-cas-number-and-safety-data)

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